

3-(Trifluoromethyl)pyridine: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: 3-(Trifluoromethyl)pyridine

Cat. No.: B054556

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This technical guide provides a detailed overview of the fundamental physicochemical properties of **3-(Trifluoromethyl)pyridine**, a key building block in the synthesis of pharmaceuticals and agrochemicals. Its strategic importance lies in the incorporation of the trifluoromethyl group, which can significantly enhance the metabolic stability, lipophilicity, and binding affinity of target molecules.

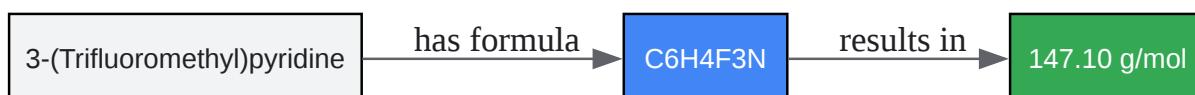
Core Physicochemical Data

The essential properties of **3-(Trifluoromethyl)pyridine** are summarized in the table below, providing a ready reference for experimental design and synthesis planning.

Property	Value	Source
Chemical Formula	C6H4F3N	[1] [2] [3]
Molecular Weight	147.10 g/mol	[4] [5]
CAS Number	3796-23-4	[1] [2] [4] [5]
Appearance	Colorless to light yellow liquid	[1] [4]
Density	1.276 g/mL at 25 °C	[5]
Boiling Point	113-115 °C	[5]
Refractive Index	1.418 at 20 °C	[5]
Flash Point	23 °C (73.4 °F) - closed cup	[5]

Compound Identification and Structure

The identity of **3-(Trifluoromethyl)pyridine** is established through its unique chemical formula and corresponding molecular weight. The relationship between these fundamental identifiers is depicted below.



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- To cite this document: BenchChem. [3-(Trifluoromethyl)pyridine: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b054556#3-trifluoromethyl-pyridine-molecular-weight-and-formula]

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